

handling and storage guidelines for 4-Aminophenylsulfur Pentafluoride

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Compound of Interest

Compound Name: 4-Aminophenylsulfur Pentafluoride

Cat. No.: B1273056

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Technical Support Center: 4-Aminophenylsulfur Pentafluoride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **4-Aminophenylsulfur Pentafluoride**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Aminophenylsulfur Pentafluoride** is provided below for easy reference.

Property	Value	Reference
CAS Number	2993-24-0	[1][2][3]
Molecular Formula	C ₆ H ₆ F ₅ NS	[1]
Molecular Weight	219.17 g/mol	[1]
Appearance	White to light yellow to light orange powder to crystal	[1][2][3]
Melting Point	63 - 68 °C	[1]
Purity	≥ 95% (GC)	[1]
Storage Temperature	2 - 8 °C	[1]

Frequently Asked Questions (FAQs) and Troubleshooting Guide

This section addresses common questions and potential issues encountered during the handling and storage of **4-Aminophenylsulfur Pentafluoride**.

Q1: What are the primary hazards associated with **4-Aminophenylsulfur Pentafluoride**?

A1: **4-Aminophenylsulfur Pentafluoride** is toxic if swallowed, in contact with skin, or if inhaled.[2][3][4] It can cause eye and skin burns.[5] The compound may also cause severe respiratory and digestive tract irritation with possible burns.[5] It is also hygroscopic, meaning it absorbs moisture from the air.[5]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **4-Aminophenylsulfur Pentafluoride**, it is mandatory to wear protective gloves, protective clothing, and eye/face protection.[3][4] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling dust or fumes.[2][4]

Q3: How should I properly store **4-Aminophenylsulfur Pentafluoride**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place at a temperature between 2 - 8 °C.[1][2][4] It should be stored locked up or in an area accessible only to qualified or authorized personnel.[4] Protect from moisture.[6]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash with plenty of water and call a poison center or doctor if you feel unwell.[2][3] For eye contact, rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes and seek immediate medical attention.[6]

Q5: What is the correct procedure for cleaning up a spill?

A5: For spills, evacuate the area and ensure adequate ventilation.[4] Carefully sweep up the solid material and place it into a suitable, closed container for disposal.[6] Avoid generating dust.[4] Do not let the product enter drains.[4]

Q6: The material has changed color or appears clumpy. Is it still usable?

A6: **4-Aminophenylsulfur Pentafluoride** is described as a white to light yellow or light orange powder or crystal.[1][2][3] A significant change in color or the formation of clumps may indicate decomposition or moisture absorption, as the compound is hygroscopic.[5] It is recommended to re-evaluate the purity of the material before use if its appearance has changed.

Experimental Protocols

While specific experimental protocols are highly dependent on the reaction being performed, a general workflow for using **4-Aminophenylsulfur Pentafluoride** in a reaction is outlined below.

General Workflow for a Reaction using **4-Aminophenylsulfur Pentafluoride**:

- Preparation:
 - Ensure all glassware is dry.
 - Work in a well-ventilated fume hood.
 - Wear appropriate PPE (lab coat, safety glasses, and gloves).

- Reagent Handling:
 - Allow the container of **4-Aminophenylsulfur Pentafluoride** to warm to room temperature before opening to prevent moisture condensation.
 - Weigh the required amount of the reagent quickly and in a dry atmosphere if possible (e.g., in a glove box).
 - Close the container tightly immediately after use.
- Reaction Setup:
 - Add the **4-Aminophenylsulfur Pentafluoride** to the reaction vessel containing the appropriate solvent and other reactants under an inert atmosphere (e.g., nitrogen or argon).
- Reaction Monitoring:
 - Monitor the progress of the reaction using appropriate analytical techniques (e.g., TLC, GC-MS, LC-MS).
- Work-up and Purification:
 - Upon completion, quench the reaction carefully as per the specific protocol.
 - Extract the product and wash the organic layer.
 - Dry the organic layer over an appropriate drying agent.
 - Remove the solvent under reduced pressure.
 - Purify the crude product using a suitable technique such as column chromatography, recrystallization, or distillation.

Visualizations

Logical Workflow for Handling a New Container

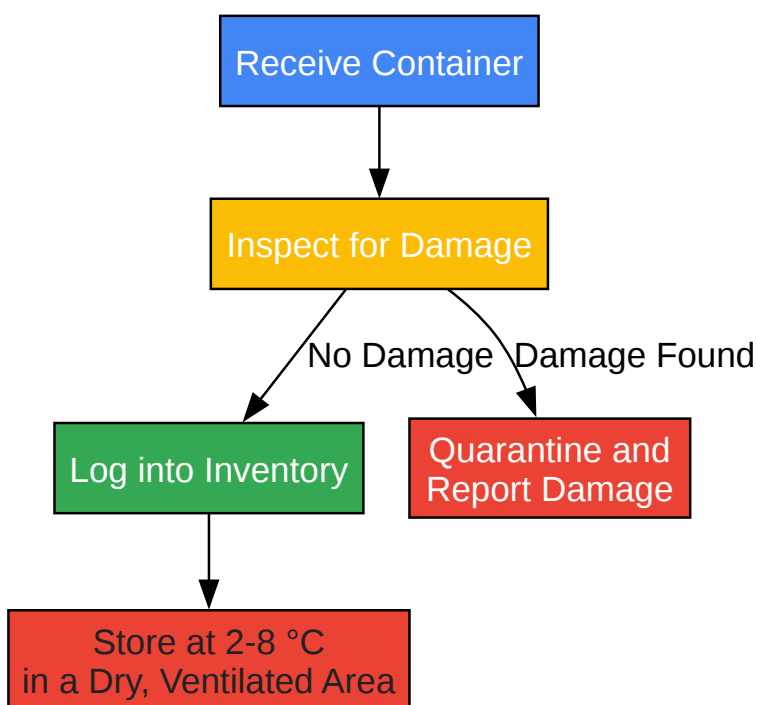


Figure 1. Workflow for Handling a New Container of 4-Aminophenylsulfur Pentafluoride

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Figure 1. Workflow for Handling a New Container of **4-Aminophenylsulfur Pentafluoride**

General Experimental Workflow Diagram

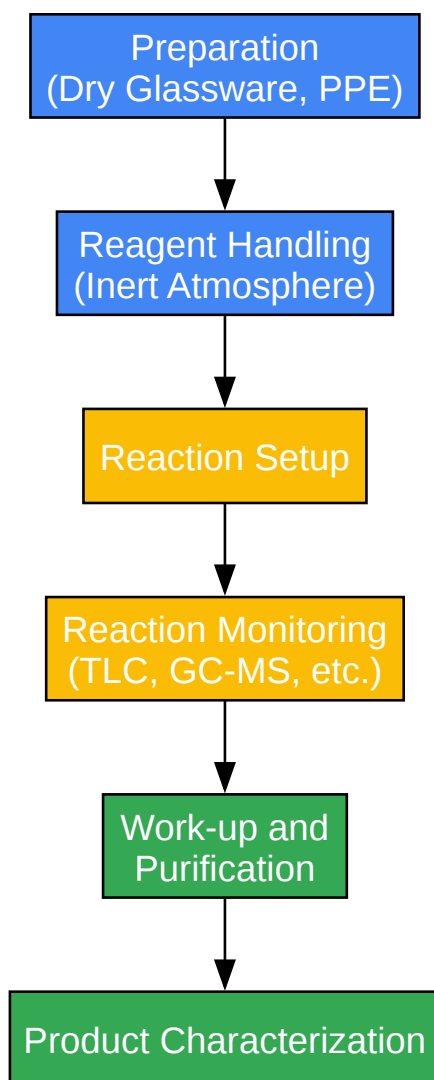


Figure 2. General Experimental Workflow Using 4-Aminophenylsulfur Pentafluoride

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Figure 2. General Experimental Workflow Using **4-Aminophenylsulfur Pentafluoride**

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